

# Butyl Picolinate: A Technical Safety and Handling Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *butyl picolinate*

CAS No.: 5340-88-5

Cat. No.: B1294307

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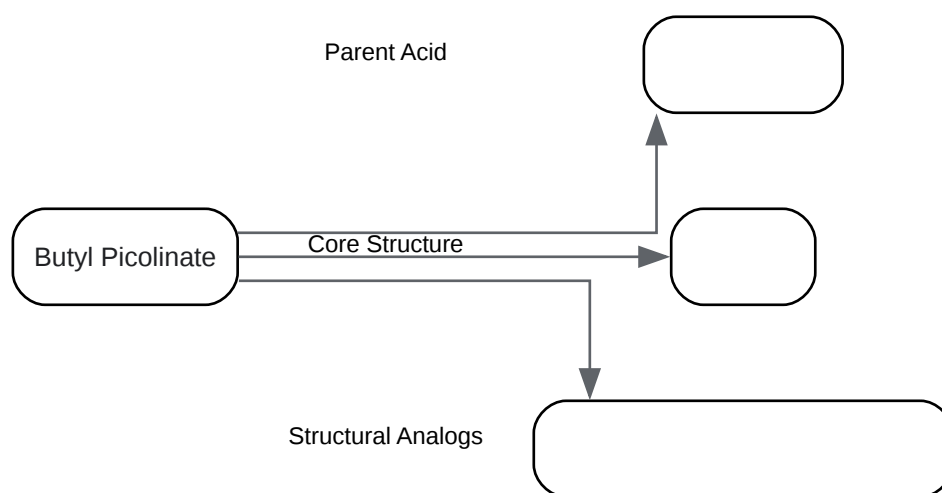
Disclaimer: No specific, publicly available Safety Data Sheet (SDS) for **Butyl Picolinate** (CAS No. 5340-88-5) has been identified in a comprehensive search of chemical safety literature and databases. The following in-depth technical guide has been developed by a Senior Application Scientist to provide critical safety and handling information based on expert analysis of structurally analogous compounds, including picolinic acid, pyridine, and various picolinate esters. This guide is intended for researchers, scientists, and drug development professionals and should be used to inform risk assessments and establish safe laboratory practices. It is imperative to handle **Butyl Picolinate** with caution, assuming it possesses hazards similar to its structural relatives, pending the availability of a certified SDS.

## Introduction to Butyl Picolinate and Inferred Hazard Profile

**Butyl picolinate**, the butyl ester of picolinic acid, belongs to the pyridine carboxylic acid ester family. Its structure comprises a pyridine ring, a known heterocyclic aromatic compound with distinct toxicological properties, and a butyl ester functional group. Due to the absence of specific safety data for **butyl picolinate**, a conservative approach to hazard assessment is warranted. The safety profile of this compound is inferred from the known hazards of picolinic

acid (the parent acid), pyridine (the core heterocyclic system), and its lower alkyl esters, such as methyl and ethyl picolinate.

The pyridine moiety is the primary driver of the toxicological concerns. Pyridine and its derivatives are known to cause skin, eye, and respiratory irritation. They can also be harmful if ingested, inhaled, or absorbed through the skin. The ester functional group is less likely to impart severe hazards, though it may influence the compound's physical properties and absorption characteristics. Therefore, it is prudent to handle **butyl picolinate** as a potentially hazardous substance.



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Caption: Inferred Hazard Analysis Workflow for **Butyl Picolinate**.

## GHS Classification (Inferred)

Based on the hazard profiles of structurally related compounds, **Butyl Picolinate** is anticipated to fall under the following Globally Harmonized System (GHS) classifications. These are not official classifications and should be treated as provisional for risk assessment purposes.

| Hazard Class                                     | Hazard Category | Inferred Hazard Statement               |
|--------------------------------------------------|-----------------|-----------------------------------------|
| Acute Toxicity, Oral                             | Category 4      | H302: Harmful if swallowed.             |
| Skin Corrosion/Irritation                        | Category 2      | H315: Causes skin irritation.           |
| Serious Eye Damage/Eye Irritation                | Category 2A     | H319: Causes serious eye irritation.    |
| Specific Target Organ Toxicity - Single Exposure | Category 3      | H335: May cause respiratory irritation. |
| Flammable Liquids                                | Category 4      | H227: Combustible liquid.               |

GHS Pictograms (Anticipated):

Irritant, Skin Sensitizer,  
Acute Toxicity (harmful),  
Narcotic Effects,  
Respiratory Tract Irritation

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Caption: Anticipated GHS Hazard Pictogram for **Butyl Picolinate**.

## Physical and Chemical Properties

While specific experimental data for **butyl picolinate** is limited, some properties can be estimated or are available from chemical databases.

| Property          | Value                                           | Source                       |
|-------------------|-------------------------------------------------|------------------------------|
| Molecular Formula | C <sub>10</sub> H <sub>13</sub> NO <sub>2</sub> |                              |
| Molecular Weight  | 179.22 g/mol                                    |                              |
| Appearance        | Likely a liquid at room temperature             | Inferred from related esters |
| Boiling Point     | No data available                               | Inferred from related esters |
| Flash Point       | Likely > 93 °C (> 200 °F)                       |                              |
| Solubility        | No data available                               |                              |
| CAS Number        | 5340-88-5                                       |                              |

## Safe Handling and Storage Protocols

The following protocols are based on best practices for handling pyridine derivatives and are designed to create a self-validating system of safety.

## Engineering Controls: The First Line of Defense

The primary principle in handling potentially hazardous chemicals is to minimize exposure through robust engineering controls.

- **Ventilation:** All handling of **butyl picolinate** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood. This is crucial to prevent the accumulation of potentially harmful vapors.
- **Safety Showers and Eyewash Stations:** Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.

## Personal Protective Equipment (PPE): The Last Line of Defense

Appropriate PPE is mandatory to prevent dermal, ocular, and respiratory exposure.

- **Eye and Face Protection:** Chemical safety goggles are required at a minimum. A face shield should be worn in situations with a higher risk of splashing.
- **Skin Protection:**
  - **Gloves:** Wear compatible chemical-resistant gloves. Butyl rubber or nitrile gloves are generally recommended for handling pyridine and its derivatives. Always inspect gloves for integrity before use and change them frequently.
  - **Lab Coat:** A flame-resistant lab coat should be worn and kept buttoned to protect street clothes and skin from accidental splashes.
- **Respiratory Protection:** If working outside of a fume hood or if there is a risk of generating aerosols, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

## Storage Requirements

Proper storage is critical to maintaining the stability of the compound and preventing accidents.

- **Container:** Store in a tightly sealed, properly labeled container.
- **Environment:** Keep in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.
- **Incompatibilities:** Store separately from strong oxidizing agents, strong acids, and strong bases.

## Emergency Procedures

A clear and practiced emergency response plan is essential.

## First-Aid Measures

| Exposure Route | First-Aid Protocol                                                                                                                                                             |
|----------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Inhalation     | Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.                                                              |
| Skin Contact   | Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists. |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.                       |
| Ingestion      | Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.                                                                                              |

## Accidental Release Measures

- Minor Spills:
  - Evacuate non-essential personnel from the immediate area.
  - Wear appropriate PPE, including respiratory protection.
  - Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.
  - Collect the absorbed material into a suitable, labeled container for disposal.
  - Clean the spill area with a suitable solvent, followed by soap and water.
- Major Spills:
  - Evacuate the entire area immediately.
  - Contact your institution's emergency response team.

- Prevent the spill from entering drains or waterways.

## Fire-Fighting Measures

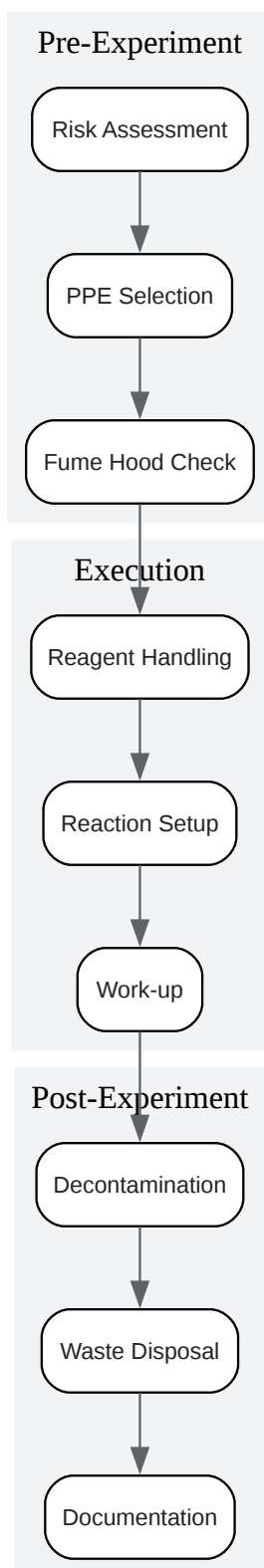
- Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam. A water spray can be used to cool fire-exposed containers.
- Specific Hazards: Combustion may produce toxic and irritating fumes, including carbon oxides and nitrogen oxides. Vapors may be heavier than air and travel to a source of ignition.
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).

## Disposal Considerations

Dispose of **butyl picolinate** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Do not pour down the drain. Contact your institution's environmental health and safety department for specific guidance.

## Experimental Protocols: A Self-Validating Approach to Safety

The following workflow for a typical laboratory experiment involving **butyl picolinate** integrates safety checkpoints to ensure a self-validating system.



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Caption: Self-Validating Experimental Workflow for **Butyl Picolinate**.



### Step-by-Step Methodology with Integrated Safety:

- **Risk Assessment:** Before beginning any work, conduct a thorough risk assessment for the entire experimental procedure. Identify potential hazards and determine the necessary control measures.
- **PPE Donning and Inspection:** Put on all required PPE as determined by the risk assessment. Inspect each item, especially gloves, for any signs of damage.
- **Fume Hood Verification:** Confirm that the chemical fume hood is functioning correctly (check the airflow monitor).
- **Reagent Handling:** Carefully measure and transfer **butyl picolinate** within the fume hood. Keep the container sealed when not in use.
- **Reaction Setup:** Assemble the reaction apparatus within the fume hood. Ensure all joints are secure.
- **Reaction Monitoring:** Monitor the reaction from a safe distance. Be prepared for any unexpected events.
- **Work-up and Purification:** Perform all quenching, extraction, and purification steps within the fume hood.
- **Decontamination:** Thoroughly decontaminate all glassware and equipment that came into contact with **butyl picolinate**.
- **Waste Disposal:** Segregate and dispose of all chemical waste in appropriately labeled containers according to institutional guidelines.
- **Documentation:** Record all experimental details, including any safety observations, in your laboratory notebook.

By adhering to this structured and cautious approach, researchers can significantly mitigate the risks associated with handling **butyl picolinate**, even in the absence of a specific Safety Data Sheet.

## References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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